

Application Notes: PFI-6 for NanoBRET™ Target Engagement Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PFI-6

Cat. No.: B10821041

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Introduction

PFI-6 is a potent and selective chemical probe for the YEATS domains of MLLT1 (ENL/YEATS1) and MLLT3 (AF9/YEATS3), which are epigenetic reader proteins involved in transcriptional regulation.^{[1][2][3]} This document provides detailed application notes and protocols for utilizing **PFI-6** in NanoBRET™ Target Engagement (TE) assays to quantify its binding to MLLT1 and MLLT3 in live cells. The NanoBRET™ TE assay is a powerful tool for assessing compound-target interaction by measuring Bioluminescence Resonance Energy Transfer (BRET) between a NanoLuc® luciferase-fused target protein and a fluorescent tracer.^{[4][5][6]} Competitive displacement of the tracer by a compound like **PFI-6** results in a quantifiable decrease in the BRET signal, enabling the determination of cellular affinity and target engagement.^{[4][7][8]}

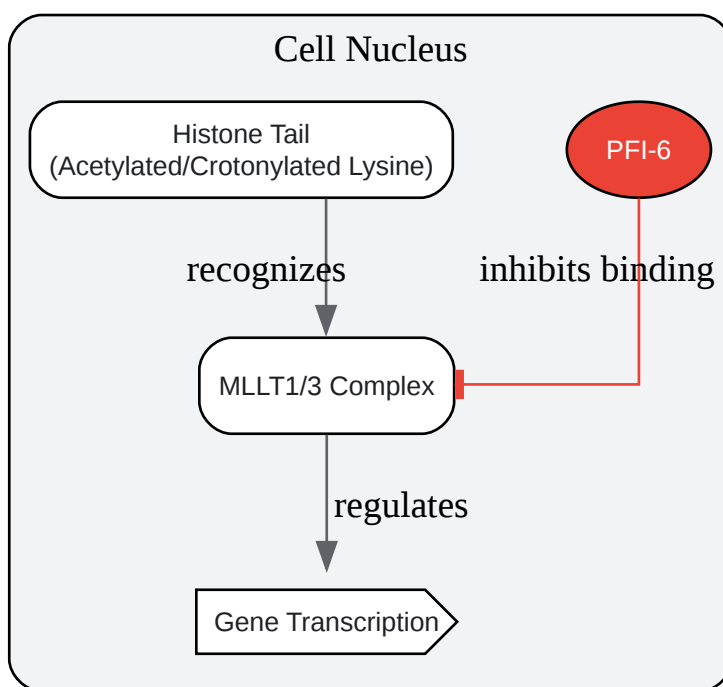
Quantitative Data Summary

The following table summarizes the key quantitative metrics for **PFI-6** and its negative control, **PFI-6N**. This data highlights the potency and selectivity of **PFI-6** for its intended targets.

Compound	Target	Assay Type	Parameter	Value	Reference
PFI-6	MLLT1 (ENL/YEATS 1)	Biochemical	IC50	140 nM	[1] [2] [9]
PFI-6	MLLT3 (AF9/YEATS3)	Biochemical	IC50	160 nM	[1] [2] [9]
PFI-6	MLLT1	Isothermal Titration Calorimetry (ITC)	Kd	82 nM	[9]
PFI-6	MLLT3	Isothermal Titration Calorimetry (ITC)	Kd	76 nM	[9]
PFI-6	MLLT3	NanoBRET™ TE (Cellular)	IC50	0.76 µM (760 nM)	[9] [10]
PFI-6N	MLLT1	Biochemical	Activity	>30 µM	[10]
PFI-6N	MLLT3	Biochemical	Activity	>30 µM	[10]
PFI-6N	MLLT3	NanoBRET™ TE (Cellular)	Activity	No inhibition up to 30 µM	[10]

Signaling Pathway and Mechanism of Action

PFI-6 selectively binds to the YEATS domain of the MLLT1 and MLLT3 proteins. These proteins are "readers" of post-translational modifications on histone tails, specifically recognizing acetylated and crotonylated lysine residues. By binding to these modified histones, MLLT1/3-containing complexes are recruited to specific chromatin regions, where they play a crucial role in regulating gene transcription. **PFI-6** acts as a competitive inhibitor, preventing the YEATS domain from binding to its natural histone ligands, thereby modulating the expression of target genes.

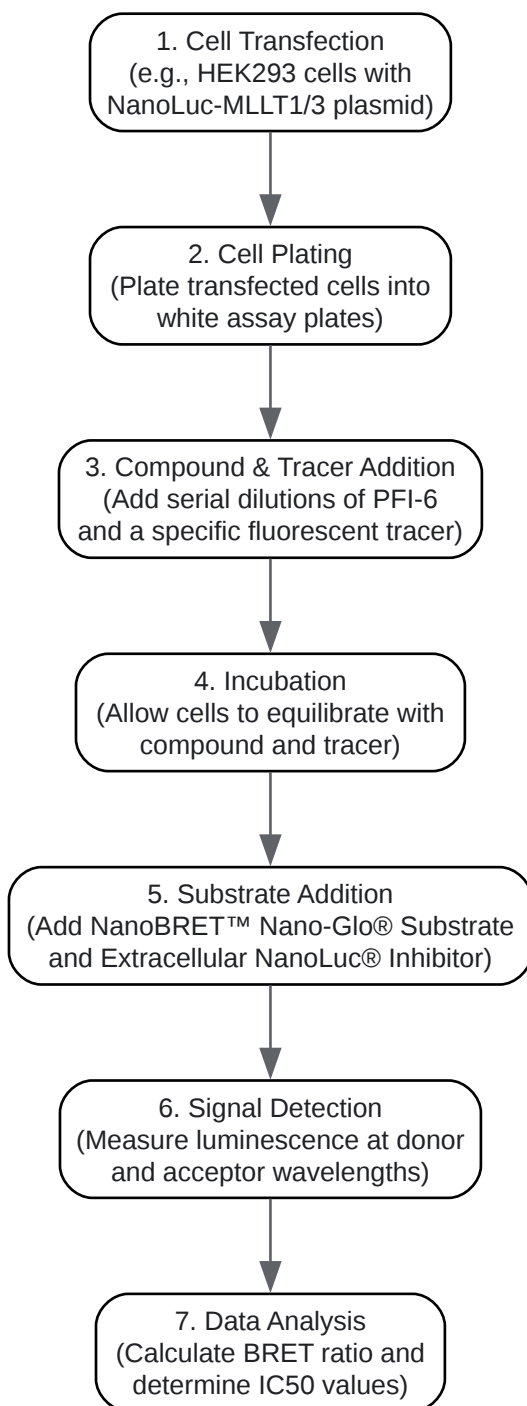


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PFI-6 mechanism of action in the cell nucleus.

Experimental Workflow: NanoBRET™ Target Engagement Assay

The general workflow for a NanoBRET™ TE assay involves cell preparation, compound and tracer addition, and signal detection. This process allows for the determination of a compound's ability to engage its target within a physiological cellular environment.



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- To cite this document: BenchChem. [Application Notes: PFI-6 for NanoBRET™ Target Engagement Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10821041/docs#application-notes-pfi-6-for-nanobret-target-engagement-assays\]](https://www.benchchem.com/product/b10821041/docs#application-notes-pfi-6-for-nanobret-target-engagement-assays)

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